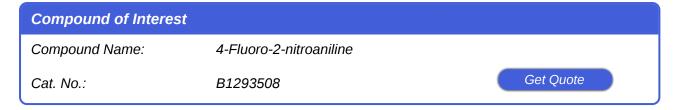


# An In-depth Technical Guide to 4-Fluoro-2nitroaniline

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical properties, synthesis, and applications of **4-Fluoro-2-nitroaniline**, a key intermediate in the pharmaceutical, agrochemical, and dye manufacturing industries.

## **Core Properties of 4-Fluoro-2-nitroaniline**

**4-Fluoro-2-nitroaniline** is an organic compound featuring a fluorine atom and a nitro group attached to an aniline ring. These functional groups impart specific reactivity that makes it a versatile building block in organic synthesis.

Data Presentation: Molecular and Chemical Properties



Property	Value	Source
Molecular Weight	156.11 g/mol	[1][2]
Chemical Formula	C <sub>6</sub> H <sub>5</sub> FN <sub>2</sub> O <sub>2</sub>	[2]
Linear Formula	FC <sub>6</sub> H <sub>3</sub> (NO <sub>2</sub> )NH <sub>2</sub>	[1]
CAS Number	364-78-3	[1]
Appearance	Orange solid	[3]
Melting Point	90-94 °C	[4]
Solubility	Insoluble in water.	[5]

## **Applications in Research and Development**

**4-Fluoro-2-nitroaniline** is a critical starting material and intermediate in various fields:

- Pharmaceutical Development: It serves as a foundational component in the synthesis of a range of Active Pharmaceutical Ingredients (APIs).[6][7] Its structure allows for further chemical modifications to create novel compounds with specific therapeutic activities.[6][7] For instance, it is used as a reagent in the preparation of 4-fluoro-o-phenylenediamine and N-(4-fluoro-2-nitrophenyl)-beta-alanine.[5]
- Dye Manufacturing: This compound is a key precursor in the production of azo dyes, which are valued for their vibrant colors and are widely used in the textile and paper industries.
   [6]
- Agrochemical Production: It is utilized in the formulation of certain herbicides and pesticides, contributing to crop protection.
- Coordination Chemistry: It can act as a monodentate ligand to form complexes with transition metals like copper(II), nickel(II), and cobalt(II).[1][5]

# Experimental Protocols: Synthesis of 4-Fluoro-2-nitroaniline

## Foundational & Exploratory





The following protocol describes a continuous flow synthesis method using a microchannel reactor, which offers advantages in terms of safety and efficiency for nitration reactions.[3][8]

Objective: To synthesize **4-fluoro-2-nitroaniline** via nitration of p-fluoroacetanilide followed by hydrolysis.

#### Materials:

- p-Fluoroacetanilide
- Acetic acid
- Acetic anhydride
- Nitric acid (68% aqueous solution)
- Petroleum ether
- · Ice water
- Corning high-flux continuous flow microchannel reactor

#### Procedure:

- Preparation of Reactant Solutions:
  - Prepare a 20-40% solution of p-fluoroacetanilide in a solvent mixture of acetic acid and acetic anhydride. The molar ratio of acetic acid to acetic anhydride can range from 1.0:2.0 to 1.0:2.4.[3]
  - Use a 68% aqueous solution of nitric acid.[3]
  - The overall molar ratio of p-fluoroacetanilide to nitric acid should be maintained between
    1:1.0 and 1:1.5.[3]
- Continuous Flow Nitration:
  - Set the flow rate of the p-fluoroacetanilide solution to 40.0-100.0 mL/min.[3]



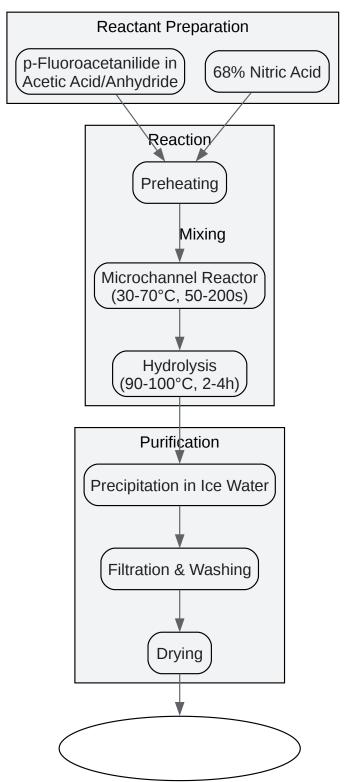
- Set the flow rate of the 68% nitric acid solution to 4.0-30.0 mL/min.[3]
- Preheat the reactant streams before they are mixed in the microchannel reactor.
- Conduct the reaction within the microchannel reactor at a temperature of 30-70 °C.[3]
- The residence time for the reaction in the reactor is typically between 50 and 200 seconds.
  [3]
- Hydrolysis:
  - The output from the reactor is collected and subjected to hydrolysis at 90-100 °C for 2-4 hours to remove the acetyl protecting group.[3]
- · Work-up and Purification:
  - After hydrolysis, cool the reaction mixture in an ice water bath (0-5 °C) and stir for 30 minutes to precipitate the product.[3]
  - Filter the resulting solid.
  - Wash the filter cake with water until it is weakly acidic or neutral.[3]
  - Add petroleum ether to the washed solid and mix.[3]
  - Dry the final product to obtain 4-fluoro-2-nitroaniline as an orange solid. The reported yield for this method is between 83% and 94%.[3]

## **Mandatory Visualizations**

The synthesis of **4-fluoro-2-nitroaniline** can be represented as a logical workflow, from the preparation of starting materials to the final purified product.



### Workflow for the Synthesis of 4-Fluoro-2-nitroaniline



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